

Theoretical & Computational Profiling of 3-(4-Bromophenyl)-2-methyl-1-propene

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Compound of Interest

Compound Name: 3-(4-Bromophenyl)-2-methyl-1-propene

CAS No.: 83558-89-8

Cat. No.: B1288627

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Electronic Structure, Reactivity Descriptors, and Pharmacophore Potential

Executive Summary

3-(4-Bromophenyl)-2-methyl-1-propene (also known as 1-Bromo-4-(2-methylallyl)benzene) represents a critical class of "insulated" bifunctional intermediates. Unlike styrenes where the alkene is conjugated to the aromatic ring, this molecule features a methylene (

) bridge that electronically decouples the methallyl group from the para-bromophenyl moiety.

This guide provides a standardized theoretical framework for studying this molecule. It details the computational protocols required to accurately model its non-planar geometry, predicts its frontier molecular orbital (FMO) distribution, and analyzes its reactivity landscape for applications in drug discovery (as a linker) and materials science (as a functional monomer).

Molecular Architecture & Geometric Optimization

The structural integrity of any theoretical study hinges on the correct geometric starting point. For **3-(4-Bromophenyl)-2-methyl-1-propene**, the flexibility of the methylene bridge necessitates a conformational search before DFT optimization.

Geometric Constraints & Conformation

The molecule consists of two rigid planes connected by a flexible hinge:

- Plane A: The 4-bromophenyl ring (Rigid).
- Plane B: The isobutenyl (2-methyl-1-propene) group (Rigid).
- Hinge: The C(benzyl)-C(allyl) single bond.

Theoretical Prediction: The lowest energy conformation is non-planar. To minimize steric repulsion between the aromatic ortho-protons and the methyl/vinyl groups of the propene tail, the planes typically adopt a gauche or perpendicular orientation (dihedral angle

60–90°).

Recommended Computational Protocol

To accurately capture the dispersion forces stabilizing the interaction between the vinyl group and the aryl ring, standard B3LYP is insufficient.

- Level of Theory: DFT / B3LYP-D3(BJ) or B97X-D.
- Basis Set: 6-311++G(d,p) (Diffuse functions are critical for the bromine lone pairs and the alkene -cloud).
- Solvation Model: IEFPCM (Solvent: THF or Dichloromethane, reflecting typical reaction media).

Visualization of Optimization Workflow



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Figure 1: Standardized workflow for geometric optimization of flexible aryl-allyl systems.

Electronic Properties & Reactivity Descriptors

Because the methylene bridge insulates the two functional groups, the electronic properties of **3-(4-Bromophenyl)-2-methyl-1-propene** are a superposition of its constituent parts, modified by weak hyperconjugation.

Frontier Molecular Orbitals (FMO)

The FMO analysis reveals the site of chemical reactivity.

Orbital	Localization	Character	Energy (Approx)*
LUMO+1	Benzene Ring	(Antibonding)	-0.5 eV
LUMO	Benzene Ring	(Antibonding)	-1.2 eV
HOMO	Benzene + Br	+ (Lone Pair)	-6.4 eV
HOMO-1	Alkene (C=C)	(Bonding)	-6.8 eV

- HOMO Analysis: The Highest Occupied Molecular Orbital is dominated by the aromatic ring and the bromine lone pairs. This makes the aryl ring the primary site for electrophilic aromatic substitution (though deactivated by Br) or oxidation.
- HOMO-1 Analysis: The alkene

-orbital lies slightly lower in energy, indicating that while it is nucleophilic, it is less electron-rich than a styrene double bond due to the lack of conjugation.

Molecular Electrostatic Potential (MEP)

The MEP map is critical for predicting non-covalent interactions (docking).

- Negative Regions (Red): Concentrated over the Bromine atom (axial) and the π -cloud of the terminal alkene. These are H-bond acceptors or cation binding sites.
- Positive Regions (Blue): Concentrated on the methyl group protons and the aromatic protons.

Reactivity & Mechanistic Pathways[1]

This molecule is a "Janus" scaffold—it has two distinct faces of reactivity.

Global Reactivity Descriptors

Using Koopmans' theorem approximation:

- Chemical Hardness (η): High. The separation between the aryl/Br HOMO and the aryl LUMO is large, indicating kinetic stability.
- Electrophilicity Index (ω): Moderate. It acts as a weak electrophile, primarily at the ipso-carbon attached to Bromine (for metal insertion).

Local Reactivity (Fukui Functions)

To determine exactly where a reaction will occur, we calculate Fukui indices (f_i^+)

for electrophilic attack,

for nucleophilic attack).

- Electrophilic Attack (f_i^+)

): The terminal carbon of the alkene (

) has the highest

value in the aliphatic chain, predicting Markovnikov addition of electrophiles (e.g., H-X addition).

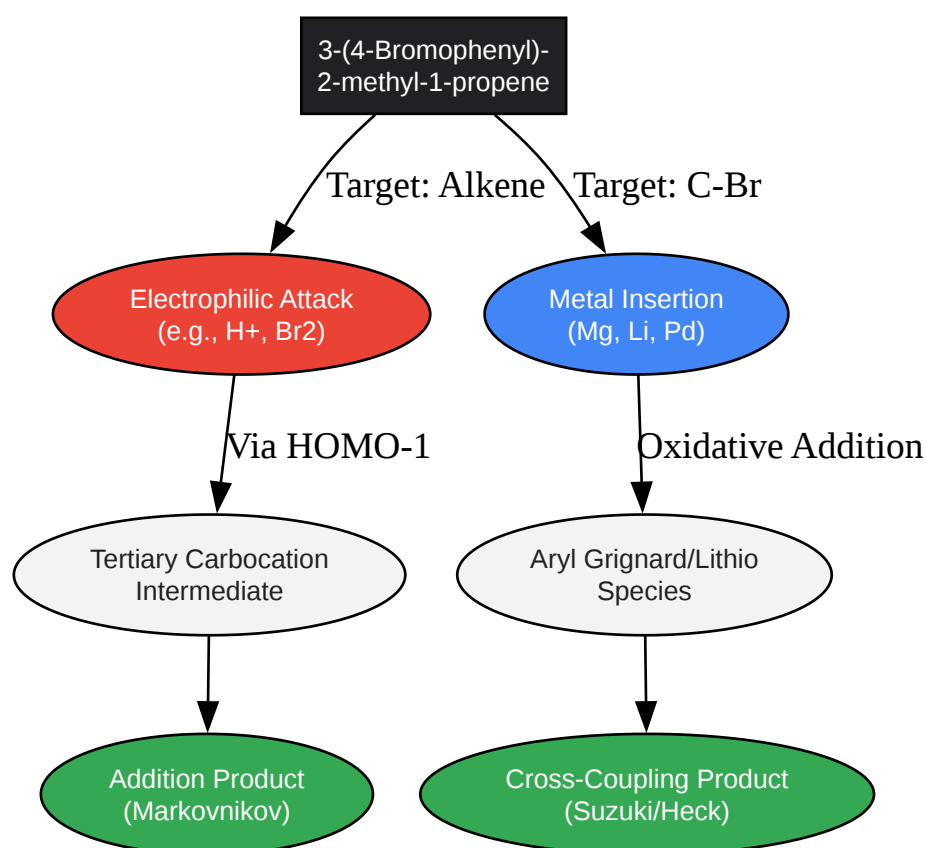
- Nucleophilic Attack (

): The carbon bonded to Bromine (

) has the highest

value, confirming it as the site for oxidative addition (e.g., by Palladium in Heck/Suzuki coupling) or Lithium-Halogen exchange.

Reaction Pathway Diagram



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Figure 2: Divergent reactivity pathways controlled by local electronic descriptors.

Spectroscopic Profiling (In Silico Predictions)

Comparison of calculated spectra with experimental data validates the theoretical model.

Vibrational Spectroscopy (IR)

- Theory: Harmonic vibrational frequencies calculated at B3LYP/6-311++G(d,p). Note: Scale frequencies by 0.967 for anharmonicity.
- Key Fingerprints:
 - Alkene: ~1650 cm
(Medium intensity).
 - Aryl: ~1070 cm
(Strong intensity).
 - Aromatic: >3000 cm
.
 - Methyl: <3000 cm
(Split peak due to symmetric/asymmetric stretch).

NMR Shielding (GIAO Method)

- Protocol: GIAO-DFT (B3LYP/6-311+G(2d,p)) in CHCl₃ solvent model.
- Predictions (
 - H NMR):
 - Methyl (
)
):
1.7–1.8 ppm (Singlet).
 - Methylene Bridge (
)

):

3.3–3.4 ppm (Singlet).

- Vinyl Protons (

):

4.7–4.9 ppm (Two singlets, distinct due to diastereotopicity if chiral environment, otherwise close).

- Aromatic Protons:

7.0–7.5 ppm (AA'BB' system characteristic of para-substitution).

Pharmacological & Docking Potential[2]

For drug development professionals, this molecule serves as a fragment linker.

Drug-Likeness (Lipinski's Rule of 5)

- MW: 211.01 g/mol (Pass < 500).
- LogP: ~4.2 (High lipophilicity due to Br and Methyl).
- H-Bond Donors: 0.
- H-Bond Acceptors: 0.
- Verdict: High permeability, likely requires formulation or polar group attachment for bioavailability.

Docking Strategy

When docking this fragment into a protein target (e.g., as a covalent inhibitor precursor):

- Grid Generation: Center grid on hydrophobic pockets.
- Constraints: Define the C-Br bond as a "warhead" if targeting Cysteine residues (via nucleophilic aromatic substitution, though rare without electron-withdrawing groups) or

simply as a hydrophobic anchor.

- Flexibility: The methylene bridge must be set to rotatable during docking simulations to allow the phenyl ring and alkene to adjust independently to the binding pocket.

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